

Using 1,4-Diazepan-5-one dihydrochloride in solid-phase peptide synthesis

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Compound of Interest

Compound Name: 1,4-Diazepan-5-one;dihydrochloride

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An In-Depth Guide to the Solid-Phase Synthesis of Peptidomimetics Using 1,4-Diazepan-5-one Dihydrochloride

Abstract

The pursuit of novel therapeutics has driven the evolution of peptide science beyond the canonical 20 amino acids. The incorporation of non-natural scaffolds is a key strategy for developing peptides with enhanced metabolic stability, constrained conformations, and improved receptor affinity. 1,4-Diazepan-5-one is a versatile seven-membered heterocyclic scaffold that can act as a dipeptidomimetic, effectively mimicking secondary structures such as β -turns.^{[1][2]} This application note provides a comprehensive, experience-driven guide for researchers on the successful incorporation of 1,4-Diazepan-5-one dihydrochloride into peptide sequences using standard Fmoc-based solid-phase peptide synthesis (SPPS). We will delve into the causality behind experimental choices, provide a robust, step-by-step protocol, and offer insights to ensure high-yield, high-purity synthesis.

Introduction: The Rationale for Peptide Scaffolds

Peptides are exquisite signaling molecules, but their therapeutic potential can be limited by poor bioavailability and rapid degradation by proteases. Introducing non-peptidic scaffolds, such as the 1,4-diazepan-5-one core, addresses these limitations by creating "peptidomimetics".^[3] These structures retain the crucial pharmacophoric elements of the parent peptide while altering the backbone to resist enzymatic cleavage. The diazepanone ring, in particular, serves as a conformationally constrained dipeptide isostere, capable of inducing specific secondary structures that can be critical for biological activity.^{[2][4]} The use of its dihydrochloride salt form enhances the compound's stability and shelf-life, although it necessitates specific handling during the synthesis, as detailed in this guide.

Physicochemical Properties of the Building Block

A thorough understanding of the starting material is fundamental to successful synthesis. 1,4-Diazepan-5-one dihydrochloride is a stable, solid reagent.

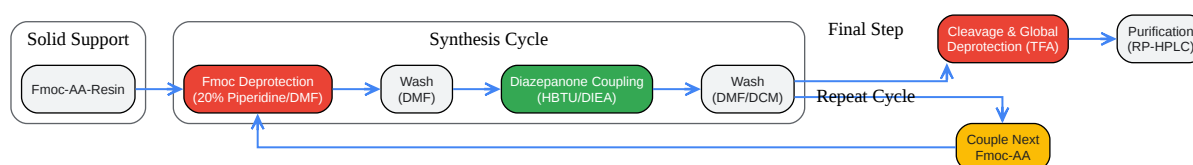
Property	Value	Source
IUPAC Name	1,4-diazepan-5-one;dihydrochloride	^[5]
CAS Number	208245-76-5	^{[5][6]}
Molecular Formula	C ₅ H ₁₁ ClN ₂ O (as HCl salt)	^[5]
Molecular Weight	150.61 g/mol	^[5]
Appearance	Solid	^{[5][6]}
Purity	Typically ≥95%	^{[5][6]}
Melting Point	223-225 °C	^{[5][6]}

The dihydrochloride form ensures that the two amine functionalities are protonated, preventing self-polymerization and enhancing stability. However, these acidic protons must be neutralized in situ during the coupling step to liberate the nucleophilic secondary amine for reaction.

Strategic Overview of Incorporation via SPPS

The integration of 1,4-Diazepan-5-one into a growing peptide chain follows the standard rhythm of Fmoc-based Solid-Phase Peptide Synthesis (SPPS): deprotection, activation, coupling, and washing.[7][8] The diazepanone unit is introduced as a single building block to the N-terminal amine of the resin-bound peptide following Fmoc removal. The key to success lies in the coupling step, which requires simultaneous neutralization of the dihydrochloride salt and activation of the incoming amino acid for amide bond formation with the other amine of the diazepanone.

The general workflow is visualized below.



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Figure 1. General workflow for incorporating 1,4-Diazepan-5-one into a peptide sequence via SPPS.

Detailed Experimental Protocol

This protocol is designed for a standard 0.1 mmol synthesis scale. Adjustments may be necessary based on the specific resin loading and sequence.

Materials & Reagents

- Fmoc-Rink Amide resin (or other suitable resin)
- 1,4-Diazepan-5-one dihydrochloride
- Fmoc-protected amino acids
- Coupling Reagent: HBTU (2-(1H-Benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) or HATU

- Base: DIEA (N,N-Diisopropylethylamine)
- Solvents: DMF (N,N-Dimethylformamide, peptide synthesis grade), DCM (Dichloromethane)
- Deprotection Solution: 20% (v/v) Piperidine in DMF
- Cleavage Cocktail: 95% TFA (Trifluoroacetic acid), 2.5% Water, 2.5% TIS (Triisopropylsilane)
- Cold Diethyl Ether

Step-by-Step Methodology

Step 1: Resin Preparation & Swelling

- Place 0.1 mmol of the pre-loaded Fmoc-amino acid resin into a solid-phase synthesis vessel.
- Add DMF (approx. 10 mL/g of resin) and allow the resin to swell for at least 30-60 minutes at room temperature. This is crucial for ensuring that all reactive sites within the polymer matrix are accessible.[\[9\]](#)
- Drain the DMF.

Step 2: N- α -Fmoc Deprotection

- Add a solution of 20% piperidine in DMF to the swollen resin.
- Agitate the mixture for 3 minutes, then drain.
- Add a fresh portion of 20% piperidine in DMF and agitate for an additional 10-15 minutes. This two-stage process ensures complete removal of the Fmoc group.[\[10\]](#)
- Drain the deprotection solution.
- Thoroughly wash the resin to remove all traces of piperidine, which would otherwise neutralize the subsequent coupling reaction. Perform washes in the following sequence: DMF (x3), DCM (x2), DMF (x3).

Step 3: Coupling of 1,4-Diazepan-5-one Dihydrochloride Causality Note: This is the most critical step. A sufficient amount of a non-nucleophilic base (DIEA) is required to both neutralize

the two hydrochloride equivalents on the diazepanone and to facilitate the activation of the subsequent amino acid by HBTU.^[11] Using a weaker or nucleophilic base can lead to incomplete neutralization and failed coupling.

- In a separate vial, prepare the coupling solution. Dissolve the following reagents in ~2 mL of DMF:
 - 1,4-Diazepan-5-one dihydrochloride (3 eq., 0.3 mmol, 45.2 mg)
 - HBTU (2.9 eq., 0.29 mmol, 110 mg)
- Add DIEA (6 eq., 0.6 mmol, 105 μ L) to the solution and mix for 1-2 minutes. The excess base ensures all necessary deprotonations occur.
- Add this freshly prepared coupling solution to the deprotected, washed resin from Step 2.
- Agitate the reaction mixture at room temperature for 2-4 hours. Reaction progress can be monitored using a qualitative ninhydrin (Kaiser) test. A negative test (beads remain colorless or yellow) indicates complete coupling.
- Drain the coupling solution and wash the resin thoroughly: DMF (x3), DCM (x2), DMF (x3).

Step 4: Subsequent Amino Acid Coupling (Chain Elongation)

- The next Fmoc-protected amino acid is coupled to the secondary amine of the newly incorporated diazepanone ring.
- Prepare the activation solution: Dissolve the Fmoc-amino acid (3 eq.) and HBTU (2.9 eq.) in DMF.
- Add DIEA (6 eq.) and pre-activate for 1-2 minutes.
- Add the solution to the resin and couple for 1-2 hours.
- Wash the resin as described previously.
- Repeat the cycle of deprotection (Step 2) and coupling (Step 4) for all remaining residues in the peptide sequence.

Step 5: Final Cleavage and Global Deprotection Causality Note: The strong acid TFA cleaves the peptide from the resin and removes acid-labile side-chain protecting groups (e.g., Boc, Trt, Pbf). Scavengers like TIS and water are essential to trap reactive carbocations generated during this process, which could otherwise cause unwanted side reactions, particularly with residues like Tryptophan, Methionine, or Cysteine.^[12]

- After the final Fmoc deprotection, wash the peptidyl-resin thoroughly with DCM and dry it under a stream of nitrogen or in a vacuum desiccator.
- Prepare the cleavage cocktail: 95% TFA, 2.5% H₂O, 2.5% TIS. Handle TFA in a fume hood with appropriate personal protective equipment.
- Add the cleavage cocktail to the dry resin (approx. 10 mL per 0.1 mmol scale).
- Agitate gently at room temperature for 2-3 hours.
- Filter the resin through a fritted funnel and collect the filtrate, which contains the cleaved peptide.
- Wash the resin twice with a small amount of fresh TFA to ensure complete recovery of the product.

Step 6: Peptide Precipitation, Isolation, and Purification

- Combine all TFA filtrates.
- To precipitate the peptide, add the TFA solution dropwise into a centrifuge tube containing a large volume (~40-50 mL) of ice-cold diethyl ether.
- A white precipitate of the crude peptide should form.
- Place the tube in a freezer for at least 30 minutes to maximize precipitation.
- Pellet the peptide by centrifugation (e.g., 3500 rpm for 10 minutes).
- Carefully decant the ether. Wash the peptide pellet twice with cold ether, repeating the centrifugation and decanting steps.

- Dry the final peptide pellet under vacuum.
- The crude peptide should be analyzed (e.g., by LC-MS) and purified using reverse-phase high-performance liquid chromatography (RP-HPLC).

Summary of Key Coupling Parameters

The table below provides a quick reference for the critical coupling step of the diazepamone scaffold.

Reagent	Molar Excess (vs. Resin)	Solvent	Reaction Time	Key Considerations
1,4-Diazepan-5-one·2HCl	3 eq.	DMF	2-4 hours	Must be fully dissolved before adding to resin.
HBTU/HATU	2.9 eq.	DMF	2-4 hours	Use slightly less than the building block to avoid capping.
DIEA	6 eq.	DMF	2-4 hours	Crucial for neutralization. Use a high-quality, non-nucleophilic base.

Conclusion

The incorporation of 1,4-Diazepan-5-one dihydrochloride into peptides via SPPS is a straightforward yet powerful technique for generating novel peptidomimetics. By understanding the rationale behind the in situ neutralization and employing standard, robust coupling and cleavage protocols, researchers can reliably access these modified peptides. The methods described herein provide a validated framework for exploring the vast potential of diazepamone-

containing peptides in drug discovery and chemical biology, paving the way for new therapeutics with superior pharmacological profiles.

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